

Technical Support Center: Propionic Acid Handling & Corrosion Control

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Compound of Interest

Compound Name: *Propionic Acid*

CAS No.: 90990-11-7

Cat. No.: B7760956

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Status: Operational Lead Scientist: Dr. A. Vance, Senior Application Scientist Topic: Mitigation of **Propionic Acid** Corrosivity in Laboratory Instrumentation

Introduction

Welcome to the technical support hub for **propionic acid** workflows. While **propionic acid** () is a staple in metabolic engineering, HPLC mobile phases, and organic synthesis, it presents a dual threat: it is corrosive to standard metallurgy at high temperatures and destructive to specific elastomers used in precision pump seals.

This guide moves beyond basic safety data sheets (SDS) to address the operational failures we see most often in the field: seized HPLC check valves, pitted rotary evaporator condensers, and degraded vacuum seals.

Part 1: Material Compatibility Matrix

FAQ: Will propionic acid destroy my stainless steel equipment?

Answer: It depends on temperature and impurities. Standard 316L Stainless Steel relies on a passive chromium oxide layer for protection. **Propionic acid** is generally compatible with 316L at room temperature (20°C) and concentrations <50%. However, at elevated temperatures (>80°C) or near the boiling point (141°C), the passive layer breaks down, leading to rapid pitting corrosion.

Critical Warning: If your workflow involves halides (chlorides, bromides) common in biological buffers mixed with **propionic acid**, 316L will fail even at room temperature due to synergistic pitting attacks.

Quick-Reference Compatibility Table

Material	Rating	Technical Notes
316L Stainless Steel	B (Conditional)	Good at <50% conc. & <50°C. Avoid at boiling. Susceptible to pitting if halides are present.
Hastelloy C-276	A (Excellent)	The gold standard for high-temperature/high-concentration reactors.
Aluminum / Carbon Steel	D (Severe Effect)	DO NOT USE. Rapid dissolution and hydrogen gas evolution.
PTFE (Teflon)	A (Excellent)	Inert to all concentrations. Ideal for tubing and liners.
PEEK	A- (Good)	Excellent for HPLC tubing. Can swell slightly in pure acid over long durations but generally safe.
Viton (FKM)	B (Fair)	Swells significantly. Avoid for precision seals (e.g., HPLC pump plungers).
Kalrez (FFKM)	A (Excellent)	The only elastomer recommended for vacuum seals/O-rings in direct contact.

Part 2: Instrumentation & HPLC Troubleshooting

FAQ: Why does my HPLC pressure fluctuate when using propionic acid mobile phases?

Answer: This is typically caused by check valve failure or seal swelling.

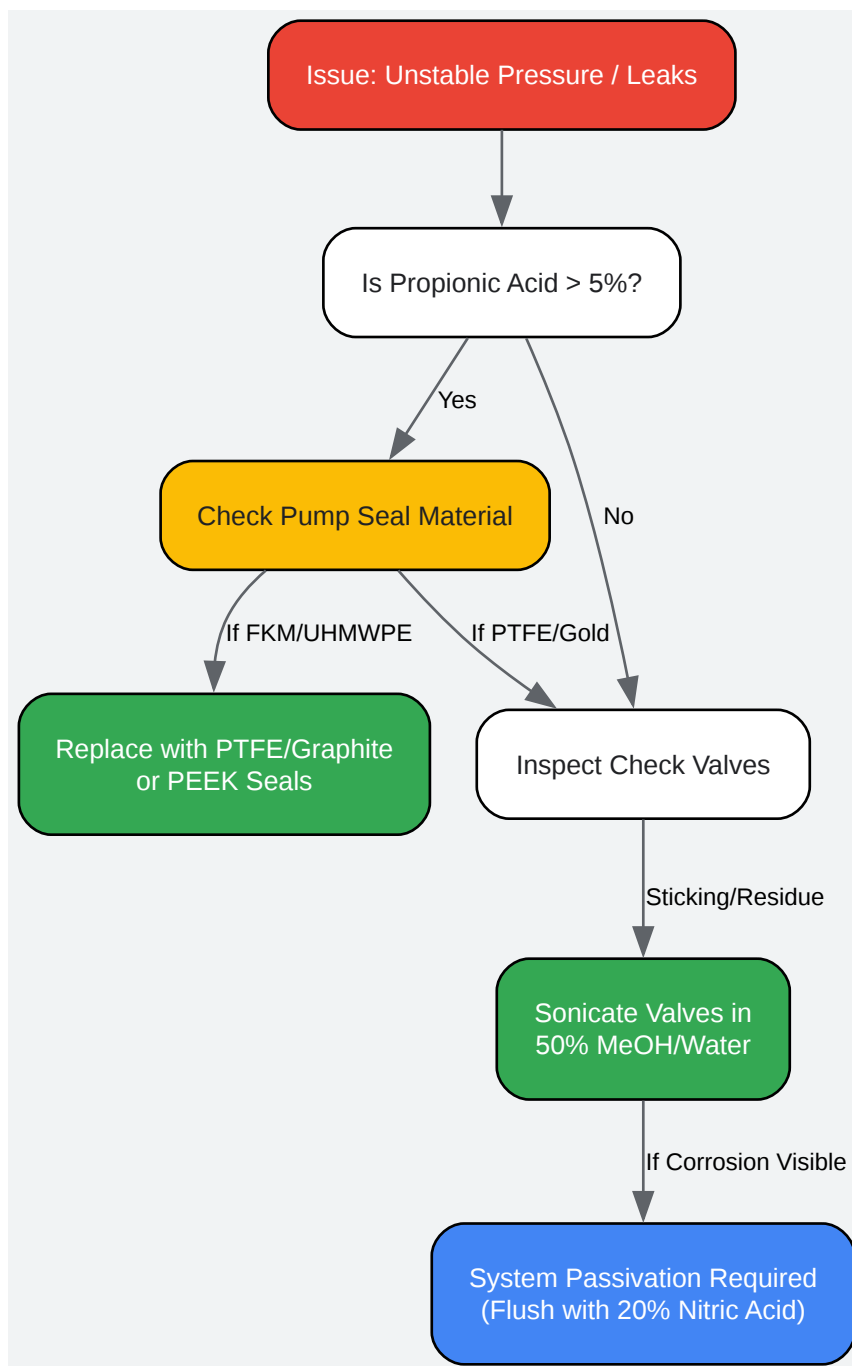
- Check Valves: **Propionic acid** can cause "sticking" in ruby/sapphire balls if the mobile phase is allowed to evaporate, leaving a sticky residue.
- Pump Seals: Standard graphite-filled PTFE seals are usually fine, but if your system uses older polyethylene (UHMWPE) or generic FKM seals, the acid will swell the material, causing drag on the piston and eventual leakage.

Protocol: The "Neutralization Flush" System

Use this protocol after every run containing >1% **Propionic Acid** to prevent salt precipitation and corrosion.

- Phase 1 (Solubilization): Flush system with 50:50 Water:Methanol for 10 minutes at 1 mL/min. This removes the organic acid bulk.
- Phase 2 (Neutralization - Optional for high conc.): If using >10% acid, flush with 10mM Ammonium Acetate (pH 7) for 10 minutes. Note: Do not leave this in the system; it promotes microbial growth.
- Phase 3 (Final Storage): Flush with 100% Methanol or Acetonitrile to remove water and prevent hydrolysis of seals.

Visual Workflow: HPLC Troubleshooting Logic



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Figure 1: Decision logic for troubleshooting HPLC pressure issues related to organic acid mobile phases.

Part 3: Vacuum & Evaporation Systems

FAQ: My rotary evaporator seals are degrading rapidly. What is happening?

Answer: You are experiencing Vapor Phase Attack. When removing **propionic acid** under vacuum, the vapor is hot and concentrated. Standard NBR (Nitrile) or FKM (Viton) seals in the vapor duct will absorb the acid, swell, and crumble.

Solution:

- Upgrade Seals: Switch to PTFE-faced or FFKM (Kalrez) vacuum seals.
- Cold Trap: Ensure your cold trap is at least -40°C (**Propionic acid** freezes at -21°C). If the trap is too warm, acid vapors bypass it and destroy the diaphragm in your vacuum pump.

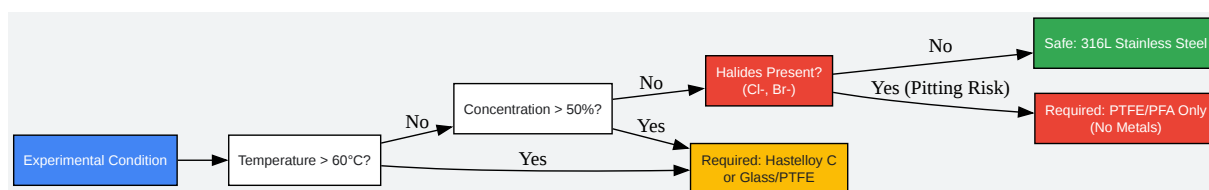
Part 4: Safety & Handling Logic

FAQ: How do I safely store Propionic Acid?

Answer:

- Flammability: Flash point is 54°C . It is combustible. Store in a flammables cabinet.
- Cap Corrosion: The most common failure is the storage bottle cap. **Propionic acid** fumes will corrode standard phenolic caps with pulp liners. Requirement: Use PTFE-lined caps or Polypropylene (PP) caps.

Visual Workflow: Material Selection Decision Tree



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Figure 2: Material selection logic based on thermal and chemical variables.

References

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